

Application Notes and Protocols: Preparation of WRW4 Stock Solutions for Experimental Use

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Compound of Interest

Compound Name: WRW4-OH

Cat. No.: B3056551

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Audience: Researchers, scientists, and drug development professionals.

Introduction

WRW4 is a synthetic hexapeptide (Trp-Arg-Trp-Trp-Trp-NH₂) that functions as a potent and selective antagonist for the Formyl Peptide Receptor 2 (FPR2), also known as Formyl Peptide Receptor-Like 1 (FPRL1) or the Lipoxin A4 receptor (ALX).[1][2] FPR2 is a G-protein coupled receptor (GPCR) that plays a critical role in mediating inflammatory responses.[3][4] By competitively inhibiting the binding of various agonists, WRW4 blocks downstream signaling cascades, making it an invaluable tool for studying the physiological and pathological roles of FPR2 in inflammation, host defense, and neurodegenerative diseases. Proper preparation of WRW4 stock solutions is critical for obtaining reliable and reproducible experimental results.

Quantitative Data Summary

The following table summarizes the key chemical and solubility properties of WRW4.

Property	Value	Source(s)
Synonyms	WRW4, WRWWWW-NH2	
CAS Number	878557-55-2	
Molecular Formula	C61H65N15O6	
Molecular Weight	1104.27 g/mol	
IC50	~0.23 μ M (for inhibiting WKYMVm binding to FPR2)	
Appearance	White to off-white solid/powder	
Purity	\geq 95% - >98%	
Solubility (DMSO)	Up to 100 mg/mL (90.56 mM). Use of fresh, non-hygroscopic DMSO is recommended.	
Solubility (Water)	Up to 1 mg/mL.	

Experimental Protocols

Protocol 1: Preparation of High-Concentration Stock Solution for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution in Dimethyl Sulfoxide (DMSO), which is suitable for most in vitro cell-based assays.

Materials:

- WRW4 peptide (lyophilized powder)
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer

- Pipettes and sterile filter tips

Procedure:

- Acclimatization: Before opening, allow the vial of lyophilized WRW4 peptide to equilibrate to room temperature for at least 20 minutes. This prevents condensation of moisture onto the peptide, which can affect its stability and weighing accuracy.
- Reconstitution:
 - Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
 - To prepare a 10 mM stock solution, add the appropriate volume of fresh DMSO. For example, to reconstitute 1 mg of WRW4 (MW = 1104.27 g/mol), add 90.56 μ L of DMSO.
 - Calculation: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$
- Dissolution:
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes until the peptide is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particulates. If dissolution is slow, gentle warming to 37°C or brief sonication can be applied.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the peptide, aliquot the stock solution into smaller, single-use volumes (e.g., 5-10 μ L) in sterile polypropylene microcentrifuge tubes.
 - Store the aliquots protected from light. For long-term storage (up to 2 years), store at -80°C. For short-term storage (up to 1 year), -20°C is sufficient.

Preparation of Working Solutions: For cell-based assays, the DMSO stock solution should be serially diluted to the final desired concentration in the appropriate aqueous buffer or cell culture medium immediately before use. It is crucial to ensure the final concentration of DMSO in the assay is low (typically <0.5%) to avoid solvent-induced cytotoxicity.

Protocol 2: Preparation of Formulation for In Vivo Administration

This protocol provides an example of a vehicle formulation suitable for intraperitoneal or oral administration in mouse models, resulting in a suspended solution.

Materials:

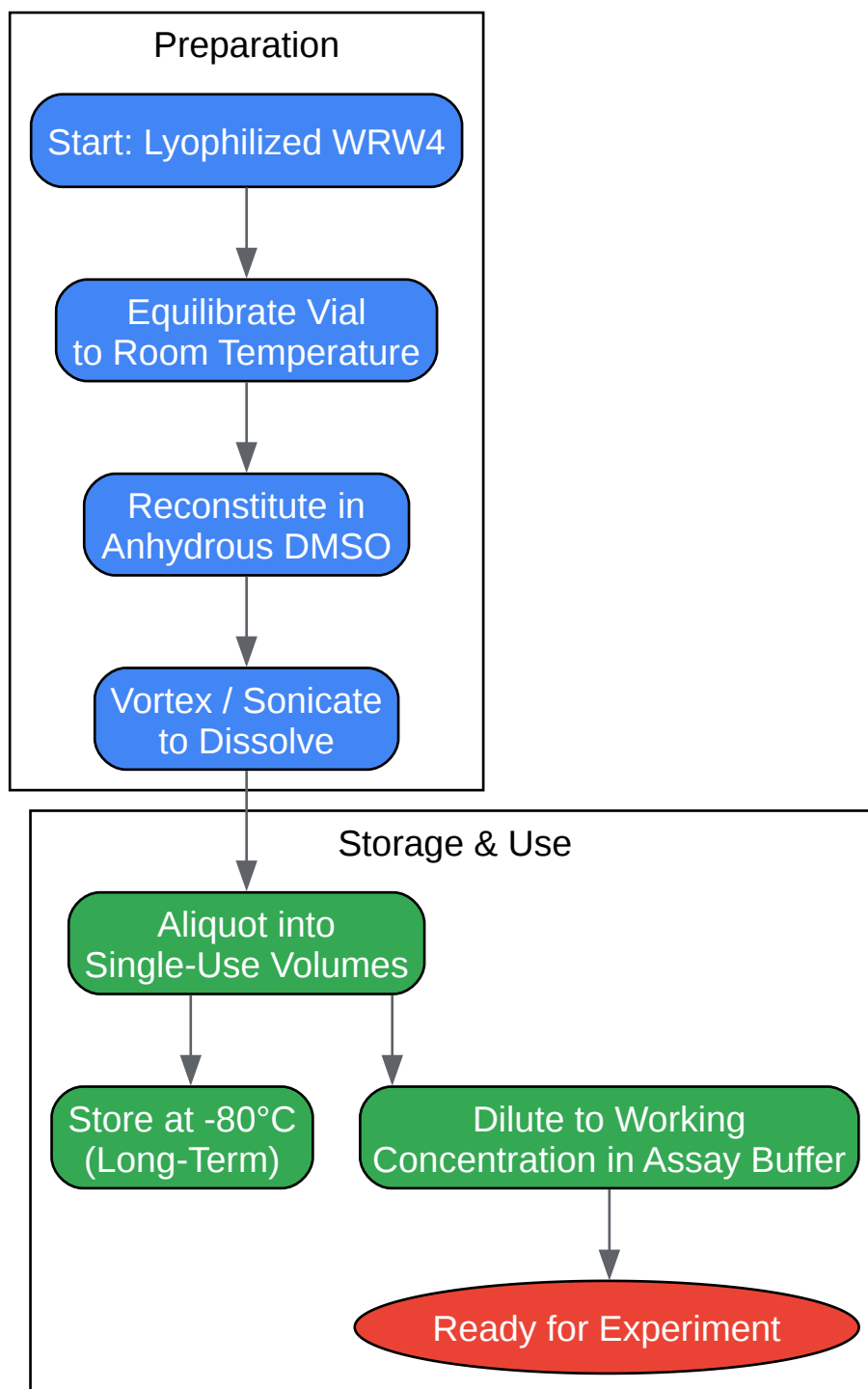
- WRW4 peptide (lyophilized powder)
- High-concentration WRW4 stock solution in DMSO (e.g., 25 mg/mL)
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)
- Sterile microcentrifuge tubes

Procedure (for a 1 mL, 2.5 mg/mL final concentration):

- Prepare Initial Mixture: In a sterile tube, add 100 μ L of a 25 mg/mL WRW4 stock solution in DMSO.
- Add PEG300: To the DMSO solution, add 400 μ L of PEG300 and mix thoroughly until the solution is clear.
- Add Tween-80: Add 50 μ L of Tween-80 to the mixture and mix again until homogeneous.
- Final Dilution: Add 450 μ L of sterile saline to bring the total volume to 1 mL. Mix thoroughly. This will result in a suspended solution.
- Administration: This formulation should be prepared fresh on the day of the experiment and used immediately for optimal results.

Visualizations

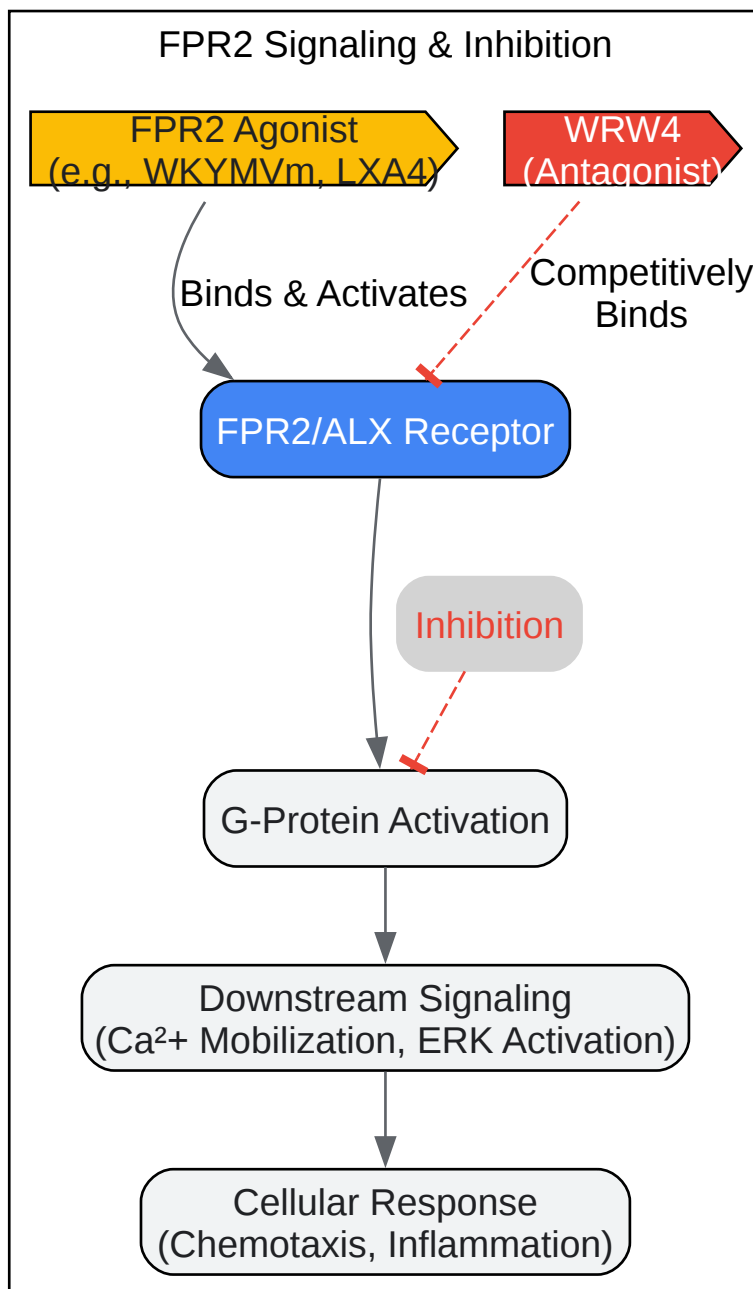
Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for preparing and storing WRW4 stock solutions for in vitro experiments.

Signaling Pathway: Mechanism of WRW4 Action



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Caption: WRW4 competitively antagonizes the FPR2 receptor, blocking agonist-induced signaling.

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